

# Chemical properties of Ethyl 2,3-dibromopropionate

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## Compound of Interest

Compound Name: *Ethyl 2,3-dibromopropionate*

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An In-depth Technical Guide on the Core Chemical Properties of **Ethyl 2,3-dibromopropionate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Ethyl 2,3-dibromopropionate** (CAS No: 3674-13-3) is a halogenated ester of significant interest in organic synthesis and pharmaceutical development. Its bifunctional nature, characterized by two bromine atoms at adjacent positions and an ethyl ester group, imparts a high degree of reactivity, making it a versatile intermediate for the synthesis of a wide array of complex molecules. This document provides a comprehensive overview of the chemical and physical properties of **Ethyl 2,3-dibromopropionate**, detailed experimental protocols for its synthesis, and an exploration of its reactivity and applications.

## Chemical and Physical Properties

**Ethyl 2,3-dibromopropionate** is typically a clear, colorless to light yellow liquid at room temperature.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the tables below.

## Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	3674-13-3	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>5</sub> H <sub>8</sub> Br <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	259.92 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Clear colorless to yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Boiling Point	211-214 °C at 746 mmHg	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
81-83 °C at 8 hPa	<a href="#">[3]</a>	
Density	1.788 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
1.79 g/cm <sup>3</sup> at 20 °C	<a href="#">[3]</a> <a href="#">[6]</a>	
Refractive Index (n <sub>20/D</sub> )	1.5	<a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	91 °C (195.8 °F) - closed cup	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
197 °F	<a href="#">[4]</a> <a href="#">[5]</a>	
Solubility	Insoluble in water	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Soluble in common organic solvents	<a href="#">[1]</a>	
Storage Temperature	Below +30°C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

**Table 2: Safety and Toxicity Data**

Hazard Information	Value	Reference(s)
GHS Hazard Statements	H301 + H311: Toxic if swallowed or in contact with skin. H314: Causes severe skin burns and eye damage.	[3][6]
LD50 Oral (Rat)	240 mg/kg	[3][10]
LD50 Dermal (Rabbit)	230 mg/kg	[3][4][10]
Hazard Class	8	[4]
Packing Group	III	[4]

## Synthesis and Experimental Protocols

The primary synthetic route to **Ethyl 2,3-dibromopropionate** involves the bromination of ethyl acrylate.[2][4]

### Experimental Protocol: Synthesis via Bromination of Ethyl Acrylate

This protocol is adapted from established laboratory methods.[2][4]

#### Materials:

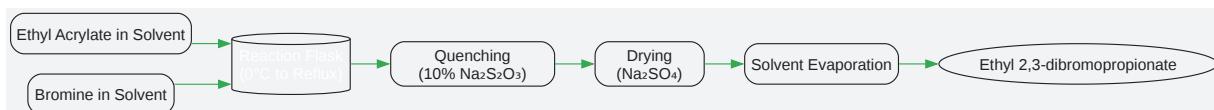
- Ethyl acrylate (1.0 mole)
- Bromine (1.2 moles)
- Carbon tetrachloride (CCl<sub>4</sub>) or Acetone as solvent
- 10% Sodium thiosulfate solution
- Anhydrous Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- A solution of ethyl acrylate in the chosen solvent (e.g., acetone or  $\text{CCl}_4$ ) is prepared in a reaction flask equipped with a dropping funnel and a reflux condenser.[2][4]
- The flask is cooled to  $0^\circ\text{C}$  using an ice bath.[4]
- A solution of bromine in the same solvent is added dropwise to the stirred ethyl acrylate solution.[4] The reaction is exothermic and the addition rate should be controlled to maintain the temperature.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then stirred under reflux for a specified period (e.g., 30 minutes to 2 hours).[2][4]
- The reaction progress can be monitored by Thin Layer Chromatography (TLC).[4]
- Upon completion, the mixture is cooled to room temperature and quenched with a 10% sodium thiosulfate solution to remove any unreacted bromine.[2]
- The organic layer is separated, dried over anhydrous sodium sulfate, and filtered.[2]
- The solvent is removed under reduced pressure to yield the crude **Ethyl 2,3-dibromopropionate**.[2][4] Further purification can be achieved by vacuum distillation.[3]

Characterization: The final product is typically characterized by:

- Gas Chromatography (GC): To determine purity, which is often  $\geq 98.0\%$ .[6][10]
- Infrared (IR) Spectroscopy: To confirm the presence of the ester carbonyl group and C-Br bonds.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR): To confirm the molecular structure.



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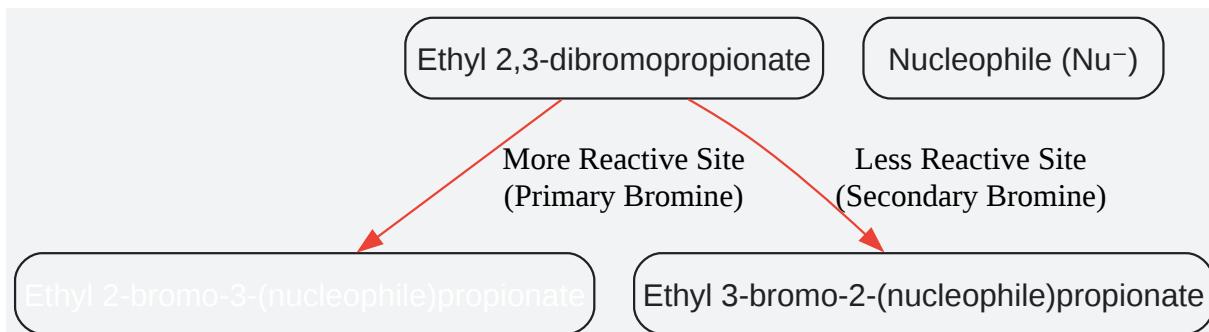
Caption: Synthesis workflow for **Ethyl 2,3-dibromopropionate**.

## Chemical Reactivity and Applications

The chemical reactivity of **Ethyl 2,3-dibromopropionate** is dominated by the two bromine atoms and the ester functional group.[1][2] This makes it a valuable intermediate in organic synthesis, particularly in the pharmaceutical industry.[1][2][5]

### Nucleophilic Substitution

The bromine atoms are good leaving groups and can be readily displaced by nucleophiles.[2] A key aspect of its reactivity is the differential reactivity of the two bromine atoms. The primary bromine atom at the 3-position is more susceptible to nucleophilic attack than the secondary bromine atom at the 2-position, primarily due to less steric hindrance.[2] This allows for selective functionalization under controlled reaction conditions.[2]

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Caption: Differential reactivity in nucleophilic substitution.

## Applications

- Pharmaceutical Intermediate: **Ethyl 2,3-dibromopropionate** is a critical building block for synthesizing complex organic molecules that serve as active pharmaceutical ingredients (APIs).[1][2][5][9] Its structure allows for the introduction of various functional groups, which is essential for drug design and development.[1]

- **Polymerization Catalyst:** It is also utilized as a catalyst in the polymerization of ethyl acrylate, which is important for producing specialized polymers with tailored properties.[1][5][9]

## Safety and Handling

**Ethyl 2,3-dibromopropionate** is a toxic and corrosive substance.[3][4][11] It is harmful if swallowed or if it comes into contact with the skin.[3][11] It causes severe skin burns and eye damage.[3] Therefore, appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, must be worn when handling this chemical.[3] It should be stored in a locked, well-ventilated place, away from incompatible materials.[3] When heated to decomposition, it emits toxic vapors of bromide.[4][9]

This guide provides a foundational understanding of the chemical properties and handling of **Ethyl 2,3-dibromopropionate** for professionals in research and development. For more detailed information, consulting the referenced safety data sheets (SDS) is highly recommended.

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